

An In-depth Technical Guide to the Physical Properties of 3'-Chloropropiophenone

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Compound of Interest

Compound Name: 3'-Chloropropiophenone

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This guide provides a comprehensive overview of the key physical properties of **3'-Chloropropiophenone**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This document includes tabulated physical data, detailed experimental protocols for property determination, and a logical workflow for physical property analysis.

Physical Properties of 3'-Chloropropiophenone

3'-Chloropropiophenone, also known as 1-(3-chlorophenyl)propan-1-one, is a chemical intermediate with applications in the synthesis of various organic compounds.^{[1][2]} Accurate knowledge of its physical properties is essential for its handling, purification, and use in chemical reactions.

Data Presentation

The following table summarizes the reported melting and boiling points for **3'-Chloropropiophenone**. It is important to note that boiling points are pressure-dependent, and the values are reported at specific reduced pressures.

Physical Property	Value	Conditions	Reference
Melting Point	45-47 °C	(lit.)	[1]
47 °C	[3]		
43-47 °C	[2]		
48-50 °C	[4]		
Boiling Point	124 °C	at 14 mmHg (lit.)	[1][2]
113-115 °C	at 4 mmHg	[4]	

Note: Variations in reported values can be attributed to differences in experimental methods and sample purity.

Experimental Protocols

The determination of melting and boiling points is a fundamental procedure in chemical analysis for compound identification and purity assessment.[5][6]

2.1. Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[7] A small, finely powdered sample is heated in a capillary tube, and the temperature range over which the substance melts is observed.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns) or Thiele tube setup[5][6]
- Capillary tubes (sealed at one end)[8]
- Thermometer
- Mortar and pestle (for grinding the sample)

Procedure:

- Sample Preparation: Ensure the **3'-Chloropropiophenone** sample is pure and completely dry, as impurities can depress and broaden the melting range.[5][8] Grind the crystalline solid into a fine powder.
- Loading the Capillary Tube: Pack the dry powder into the open end of a capillary tube to a height of 2-3 mm.[8] This is achieved by tapping the sealed end of the tube on a hard surface to compact the sample at the bottom.[8]
- Measurement:
 - Place the capillary tube in the heating block of the melting point apparatus.[8]
 - Heat the sample rapidly to a temperature about 15-20°C below the expected melting point.
 - Then, decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[6]
 - Record the temperature at which the first liquid appears (the beginning of melting) and the temperature at which the last solid crystal disappears (the completion of melting). This range is the melting point of the sample.[6]

2.2. Boiling Point Determination (Thiele Tube Method)

For determining the boiling point of a liquid, especially for small sample quantities, the Thiele tube method is highly effective.[9] This method relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[10]

Apparatus:

- Thiele tube
- Heat-resistant oil (e.g., mineral oil)
- Small test tube or fusion tube
- Capillary tube (sealed at one end)

- Thermometer
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

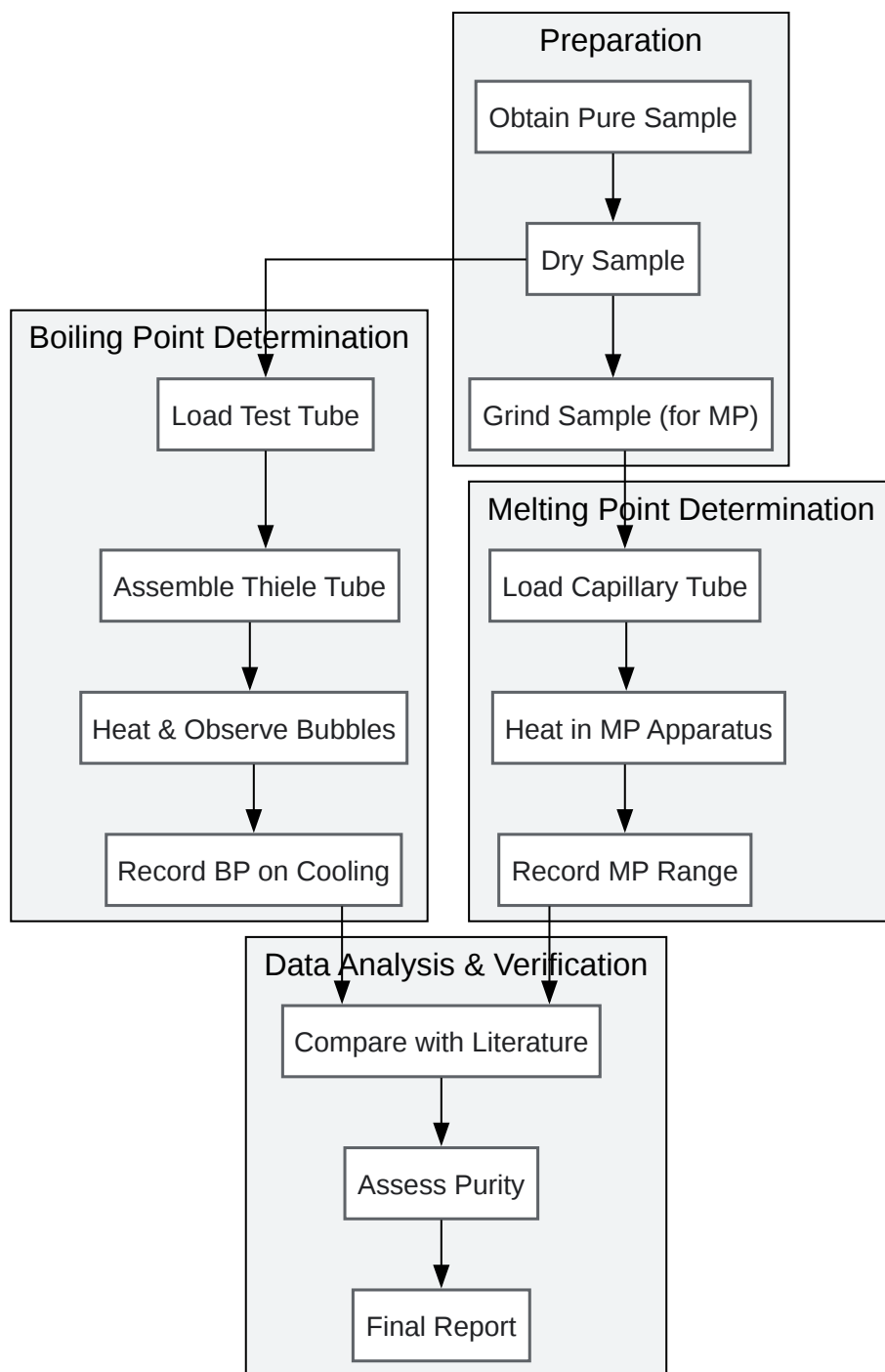
- Sample Preparation: Place a few milliliters of the liquid **3'-Chloropropiophenone** into a small test tube.
- Assembly:
 - Place a capillary tube, with its sealed end facing up, into the test tube containing the sample.[\[10\]](#)
 - Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
 - Suspend the entire assembly in a Thiele tube filled with oil, making sure the sample is immersed but the open end of the test tube is above the oil level.[\[9\]](#)
- Measurement:
 - Gently heat the side arm of the Thiele tube.[\[10\]](#) The shape of the tube promotes convection currents, ensuring uniform heating of the oil.[\[10\]](#)
 - As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[9\]](#)[\[10\]](#) This indicates that the liquid's vapor has displaced all the air.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[10\]](#) Record this temperature.

- It is crucial to also record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Workflow for Physical Property Determination

The following diagram illustrates a standardized workflow for the determination and verification of the physical properties of a chemical substance like **3'-Chloropropiophenone**.

Workflow for Physical Property Determination

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Workflow for Physical Property Determination

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